

# Application Note: Purity Analysis of Propylene Glycol Dicaprylate/Dicaprate by Gas Chromatography (GC)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Propylene glycol dicaprylate*

Cat. No.: *B152784*

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## Introduction

**Propylene Glycol Dicaprylate/Dicaprate** is a versatile diester of propylene glycol with caprylic and capric acids.<sup>[1][2]</sup> It is widely utilized in pharmaceutical and cosmetic formulations as an emollient, solvent, and viscosity-increasing agent.<sup>[3]</sup> Its physical and chemical properties, such as its non-greasy feel and ability to enhance skin moisture retention, make it a valuable excipient in topical creams, lotions, and other personal care products. The purity of this excipient is critical to ensure the safety, stability, and efficacy of the final drug product.

This application note provides a detailed protocol for the quantitative analysis of **Propylene Glycol Dicaprylate/Dicaprate** purity using Gas Chromatography with Flame Ionization Detection (GC-FID). The method is designed to separate and quantify the main diester components from potential impurities, including free propylene glycol, monoesters of caprylic and capric acid, and residual free fatty acids.

## Principle

The method involves the derivatization of active hydroxyl groups in free propylene glycol and monoesters using a silylating agent, followed by separation on a capillary GC column. The separation is based on the differential partitioning of the analytes between the gaseous mobile

phase and the liquid stationary phase. A Flame Ionization Detector (FID) is used for the quantification of the separated components. An internal standard is employed to ensure high accuracy and precision.

## Experimental Protocols

### Materials and Reagents

- Solvents: Pyridine (analytical grade, kept over KOH), N,N-Dimethylformamide (DMF)
- Derivatizing Agents: N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS)
- Internal Standard: n-Heptadecane ( $\geq 99\%$  purity)
- Reference Standards: Propylene Glycol ( $\geq 99.5\%$ ), Propylene Glycol Monocaprylate, **Propylene Glycol Dicaprylate**/Dicaprate (USP Reference Standard or equivalent)
- Carrier Gas: Helium or Nitrogen (high purity)
- FID Gases: Hydrogen (high purity), Air (dry, filtered)

### Instrumentation and Chromatographic Conditions

- Gas Chromatograph: Agilent 8890 GC system or equivalent, equipped with a Split/Splitless injector and a Flame Ionization Detector (FID).
- Column: Fused silica capillary column, 30 m x 0.25 mm i.d., coated with 95% methyl- 5% phenyl silicone (e.g., DB-5, HP-5), 0.25  $\mu\text{m}$  film thickness.
- Injector Temperature: 320°C
- Detector Temperature: 350°C
- Oven Temperature Program:
  - Initial Temperature: 50°C, hold for 2 minutes
  - Ramp: 10°C/min to 320°C

- Final Hold: Hold at 320°C for 10 minutes
- Carrier Gas Flow: 1.0 mL/min (constant flow)
- Split Ratio: 50:1
- Injection Volume: 1  $\mu$ L

## Preparation of Solutions

- Internal Standard (IS) Solution (1 mg/mL): Accurately weigh approximately 100 mg of n-heptadecane into a 100-mL volumetric flask. Dissolve and dilute to volume with pyridine.
- Standard Solution: Accurately weigh approximately 50 mg of **Propylene Glycol Dicaprylate**/Dicaprate RS, 10 mg of Propylene Glycol Monocaprylate RS, and 5 mg of Propylene Glycol RS into a 10-mL volumetric flask. Add 5.0 mL of the Internal Standard solution and dilute to volume with pyridine.
- Sample Solution: Accurately weigh approximately 50 mg of the **Propylene Glycol Dicaprylate**/Dicaprate sample into a 10-mL volumetric flask. Add 5.0 mL of the Internal Standard solution and dilute to volume with pyridine.

## Derivatization Procedure

- Transfer 1.0 mL of the Standard Solution and 1.0 mL of the Sample Solution into separate 2-mL autosampler vials.
- To each vial, add 0.4 mL of BSTFA with 1% TMCS.
- Immediately cap the vials tightly and shake vigorously.
- Heat the vials in a heating block or oven at 70°C for 20 minutes.
- Allow the vials to cool to room temperature before placing them in the GC autosampler.

## Analysis and Calculation

- Inject 1  $\mu$ L of the derivatized Standard Solution and the derivatized Sample Solution into the GC system.

- Identify the peaks corresponding to the derivatized propylene glycol, monoesters, diesters, and the internal standard based on their retention times from the standard chromatogram.
- Calculate the Response Factor (RF) for each component in the standard solution using the following formula:

$$RF = (\text{Peak Area of Component} / \text{Concentration of Component}) / (\text{Peak Area of IS} / \text{Concentration of IS})$$

- Calculate the percentage (%w/w) of each component in the sample using the following formula:

$$\% \text{ Component} = (\text{Peak Area of Component in Sample} / \text{Peak Area of IS in Sample}) * (\text{Concentration of IS} / \text{RF of Component}) * (100 / \text{Concentration of Sample})$$

## Data Presentation

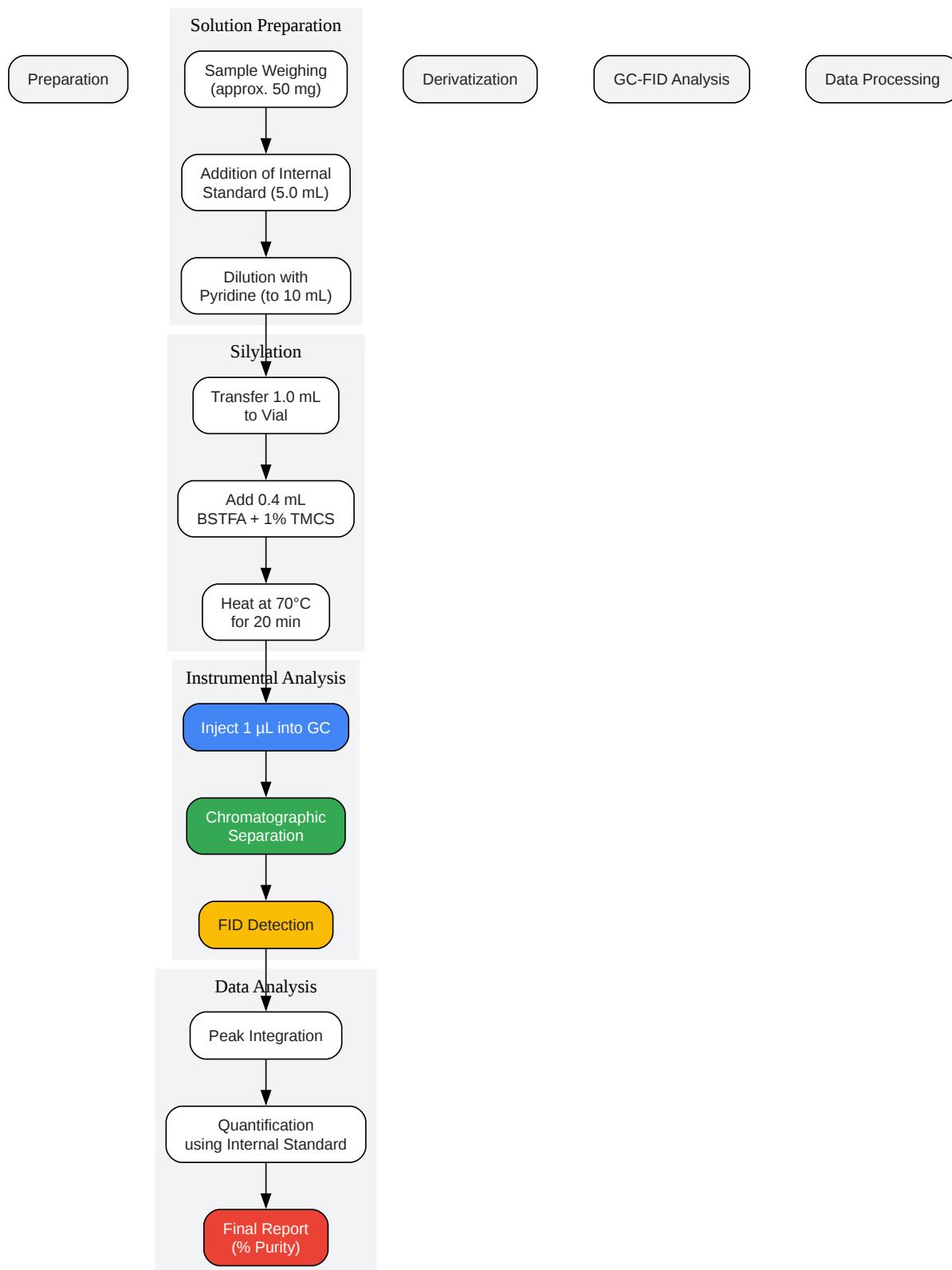
The quantitative data for a typical batch of **Propylene Glycol Dicaprylate**/Dicaprate is summarized in the table below. Specifications are based on typical industry and pharmacopeial standards.

Analyte	Specification	Typical Result (% w/w)
Propylene Glycol Dicaprylate/Dicaprate	≥ 90.0%	96.5%
Propylene Glycol Monoesters	Not More Than 9.0%	2.8%
Free Propylene Glycol	Not More Than 0.5%	0.2%
Free Caprylic/Capric Acid	Not More Than 0.2%	0.1%

Note: The results are presented as weight/weight percentage (% w/w).

## Experimental Workflow and Diagrams

The logical workflow for the GC analysis of **Propylene Glycol Dicaprylate**/Dicaprate is depicted below.

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Caption: Workflow for GC-FID Purity Analysis.

## Conclusion

The described GC-FID method provides a reliable and robust approach for the purity assessment of **Propylene Glycol Dicaprylate**/Dicaprate. The silylation derivatization step is crucial for the accurate quantification of free propylene glycol and monoester impurities. This protocol is suitable for quality control in manufacturing and for the characterization of this excipient in research and drug development settings, ensuring that it meets the stringent purity requirements for pharmaceutical and cosmetic applications.

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## References

- 1. Propylene Glycol Dicaprylate/Dicaprate [drugfuture.com]
- 2. Propylene Glycol Dicaprylate/Dicaprate [doi.usp.org]
- 3. cosmeticsinfo.org [cosmeticsinfo.org]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)